

Flavoxanthin: A Technical Guide to its Chemical Structure, Properties, and Biological Activity

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Abstract

Flavoxanthin, a naturally occurring xanthophyll, is a carotenoid pigment found in various plants. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological activities of **flavoxanthin**. Detailed tables summarize its quantitative data, and this document outlines experimental protocols for its extraction, purification, and analysis. Furthermore, it delves into the molecular signaling pathways modulated by **flavoxanthin**, particularly its recently discovered role in lung cancer, offering insights for researchers in pharmacology and drug development.

Chemical Structure and Identification

Flavoxanthin is a tetraterpenoid with a C40 backbone, characterized by the presence of hydroxyl groups and an epoxide ring, which classify it as a xanthophyll.

Chemical Structure:

- IUPAC Name: (3R,5R,8R,3'R,6'R)-5,8-Epoxy-5,8-dihydro-β,ε-carotene-3,3'-diol
- Chemical Formula: C40H56O3[1][2]
- Molecular Weight: 584.87 g/mol [2]



• CAS Number: 512-29-8[1]

Table 1: Chemical Identifiers of Flavoxanthin

Identifier	Value
IUPAC Name	(3R,5R,8R,3'R,6'R)-5,8-Epoxy-5,8-dihydro- β ,ε-carotene-3,3'-diol
Chemical Formula	С40Н56О3
Molecular Weight	584.87 g/mol
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Physicochemical Properties

Flavoxanthin is a yellow, lipophilic compound. Its physicochemical properties are summarized in the table below.

Table 2: Physicochemical Properties of Flavoxanthin

Property	Value	Reference
Melting Point	184 °C	[2]
Solubility	Insoluble in water; Soluble in fats and organic solvents like acetone and ethanol.	
Appearance	Yellow solid	[2]

Spectral Properties

The extended system of conjugated double bonds in **flavoxanthin**'s structure is responsible for its characteristic absorption of visible light.

UV-Visible Spectroscopy



The UV-Vis spectrum of **flavoxanthin** exhibits characteristic absorption maxima in the visible region, which can be used for its quantification.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Computed ¹³C NMR data provides characteristic chemical shifts for the carbon atoms in the **flavoxanthin** molecule. While experimental data is preferred, computed values can aid in structural elucidation.[3]

Table 3: Computed ¹³C NMR Chemical Shifts for Flavoxanthin



Carbon Atom	Chemical Shift (ppm)
C1	35.1
C2	40.2
C3	66.2
C4	42.6
C5	137.9
C6	125.7
C7	137.9
C8	136.2
C9	125.8
C10	130.9
C11	124.9
C12	137.4
C13	136.2
C14	132.4
C15	129.5
C1'	49.3
C2'	43.1
C3'	65.8
C4'	130.3
C5'	125.1
C6'	49.3
C16	28.9
C17	21.7



C18	29.8
C19	12.8
C20	12.9
C16'	29.8
C17'	21.7
C18'	29.8
C19'	12.8
C20'	12.9

Note: Data is computed and may vary from experimental values.

Mass Spectrometry (MS)

Mass spectrometry is a critical tool for the identification and structural analysis of **flavoxanthin**. While a detailed experimental fragmentation pattern for pure **flavoxanthin** is not readily available in the cited literature, general fragmentation patterns for flavonoids and carotenoids can provide insights. Fragmentation typically occurs at the polyene chain and at the functional groups.

Biological Properties and Signaling Pathways

Flavoxanthin, like other carotenoids, is recognized for its antioxidant properties. Recent research has unveiled a more specific and potent biological activity, particularly in the context of cancer.

Anticancer Activity: Targeting AGR2 in Lung Adenocarcinoma

A significant finding has identified **flavoxanthin** as a molecule that binds to the Anterior Gradient 2 (AGR2) protein, which is overexpressed in lung adenocarcinoma.[4][5] This interaction has profound effects on cancer cell metabolism and survival.



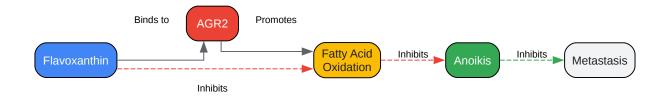


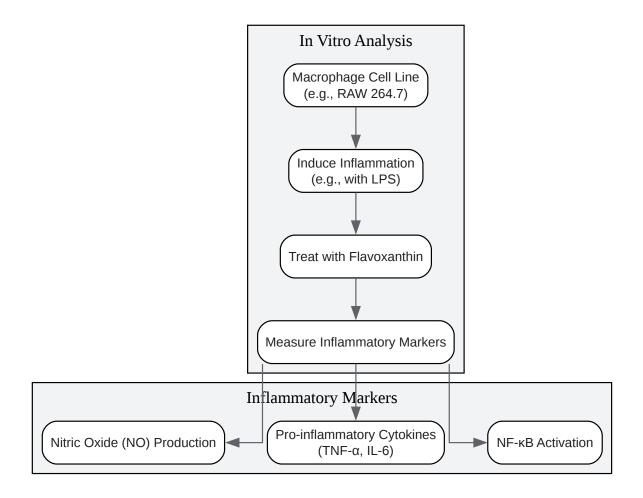


- Mechanism of Action: Flavoxanthin's binding to AGR2 leads to the inhibition of fatty acid oxidation (FAO) in lung adenocarcinoma cells.[4][5][6] This metabolic disruption plays a crucial role in promoting anoikis.
- Anoikis Induction: Anoikis is a form of programmed cell death that occurs when anchorage-dependent cells detach from the extracellular matrix. Cancer cells often develop resistance to anoikis, which is a key step in metastasis. Flavoxanthin, by inhibiting FAO through AGR2, restores the sensitivity of lung adenocarcinoma cells to anoikis, thereby hindering their metastatic potential.[4][5][6]

The signaling pathway can be visualized as follows:







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- To cite this document: BenchChem. [Flavoxanthin: A Technical Guide to its Chemical Structure, Properties, and Biological Activity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1240090#flavoxanthin-chemical-structure-and-properties]

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